D-Altrose and D-Allose: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*D-Altrose*
CAS No.:	*1990-29-0*
Cat. No.:	*B117840*

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An objective comparison of the C-2 epimers, **D-Altrose** and D-Allose, for researchers, scientists, and drug development professionals.

This guide provides a detailed comparison of the physicochemical properties and biological activities of **D-Altrose** and its C-2 epimer, D-Allose. While extensive research has elucidated the multifaceted roles of D-Allose in various biological processes, data on **D-Altrose** remains limited. This document summarizes the available quantitative data, presents detailed experimental protocols for key assays, and visualizes known signaling pathways to facilitate further investigation into the therapeutic potential of these rare sugars.

Physicochemical Properties

D-Altrose and D-Allose are aldohexose monosaccharides that differ only in the stereochemical configuration at the C-2 position.[1][2][3][4] This subtle structural difference can lead to significant variations in their biological activities.

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Property	D-Altrose	D-Allose
Systematic Name	(2R,3R,4R,5R)-2,3,4,5,6-Pentahydroxyhexanal	(2S,3R,4R,5R)-2,3,4,5,6-Pentahydroxyhexanal
Molar Mass	180.156 g/mol	180.156 g/mol
Natural Abundance	Considered an unnatural monosaccharide, though L-altrose has been isolated from bacteria.[5]	A rare sugar found in limited quantities in nature.[6]
Solubility	Soluble in water, practically insoluble in methanol.[5]	Soluble in water.[7]

Comparative Biological Activities

Research into the biological effects of D-Allose has revealed a range of promising therapeutic properties. In contrast, the bioactivity of **D-Altrose** is largely uncharacterized, presenting a significant opportunity for future research.

Anti-Cancer Activity

D-Allose has demonstrated significant anti-proliferative effects against a variety of cancer cell lines.[8] For instance, at a concentration of 5 mM, D-Allose inhibited the proliferation of human leukemia (MOLT-4F) cells by 46%.[8] In contrast, a direct comparative study showed that D-gulose, another epimer of D-glucose, had no significant anti-proliferative activity at the same concentration, highlighting the specificity of these effects.[8] The anti-cancer mechanism of D-Allose is linked to the suppression of glucose uptake and the induction of oxidative stress in cancer cells.[1] There is currently a lack of published data on the anti-cancer properties of **D-Altrose**.

Lifespan Extension

Studies using the nematode Caenorhabditis elegans have shown that D-Allose can significantly extend lifespan.[6] Treatment with 28 mM D-Allose resulted in a 23.8% extension of mean lifespan.[6] This effect is reported to be dependent on the insulin signaling pathway component

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daf-16 and the sirtuin sir-2.1.[6] Comparative data for **D-Altrose** on lifespan extension is not currently available.

Plant Defense Activation

D-Allose has been shown to act as a signaling molecule in plants, triggering defense responses.[9] In rice, it induces resistance to bacterial pathogens by promoting the generation of reactive oxygen species (ROS) through a hexokinase-dependent pathway.[9][10] This highlights a potential role for D-Allose in agricultural applications. The effect of **D-Altrose** on plant immunity has not been reported.

Experimental Protocols

The following are detailed methodologies for key experiments that can be used to compare the biological activities of **D-Altrose** and D-Allose.

Cell Proliferation Assay (MTT Assay)

This protocol is used to assess the effect of the sugars on the proliferation of cancer cells.[8]

Materials:

- Cancer cell line of interest (e.g., MOLT-4F, DU-145)
- 96-well plates
- Culture medium
- **D-Altrose** and D-Allose solutions (sterile)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Microplate reader

Procedure:

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- Seed cells in 96-well plates at a density of 3 x 10^3 to 5 x 10^3 cells per well and incubate for 24 hours.
- Replace the medium with fresh medium containing various concentrations of **D-Altrose** or D-Allose. Include an untreated control.
- Incubate for a specified period (e.g., 48 or 72 hours).
- Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C.
- Add 100 µL of solubilization solution to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader. Cell viability is proportional to the absorbance.

Measurement of Intracellular Reactive Oxygen Species (ROS)

This protocol is used to determine if the sugars induce oxidative stress in cells.[11]

Materials:

- Cell line of interest (e.g., Neuro2A)
- 24-well plates
- **D-Altrose** and D-Allose solutions (sterile)
- D-Glucose solution (as a comparison)
- Rotenone (to induce mitochondrial ROS)
- 2',7'-dichlorofluorescin diacetate (DCFH-DA) dye
- Fluorescence microscope or plate reader

Procedure:

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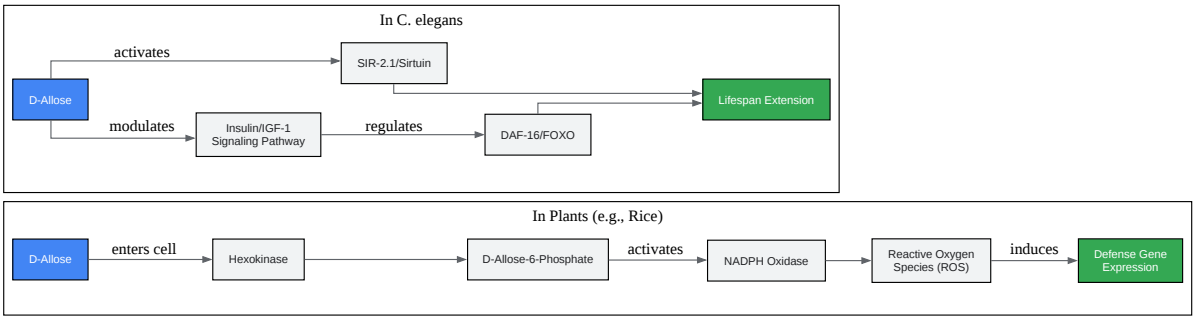
- Seed cells in 24-well plates and allow them to adhere.
- Treat cells with **D-Altrose**, D-Allose, or D-Glucose for a specified time.
- To induce ROS, add rotenone to the desired final concentration.
- Load the cells with DCFH-DA dye, which fluoresces upon oxidation by ROS.
- After incubation, wash the cells to remove excess dye.
- Measure the fluorescence intensity using a fluorescence microscope or a plate reader. An increase in fluorescence indicates an increase in intracellular ROS.

Signaling Pathways and Experimental Workflows

Visualizations of key signaling pathways and experimental workflows can aid in understanding the mechanisms of action and in designing further studies.



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Caption: Known signaling pathways modulated by D-Allose.

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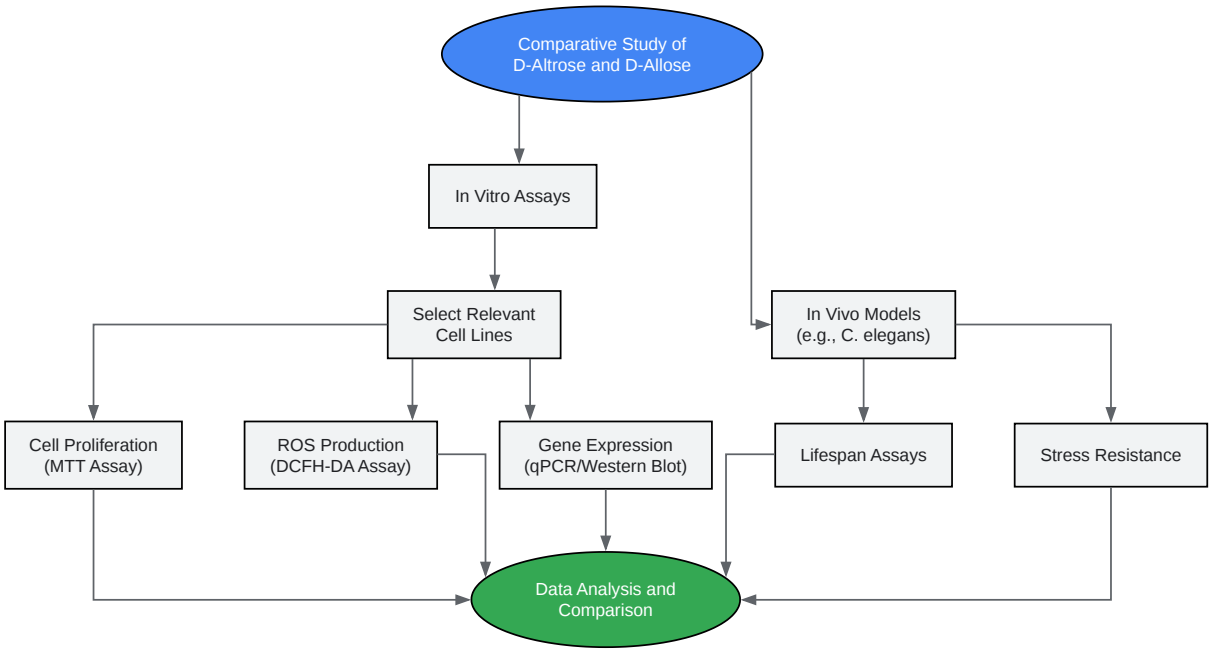

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Caption: Proposed workflow for a comparative analysis.

Conclusion

D-Allose has emerged as a rare sugar with significant therapeutic potential, demonstrating anti-cancer, lifespan-extending, and immune-modulating properties. Its C-2 epimer, **D-Altrose**, remains a largely unexplored molecule. The stark contrast in the available data underscores a critical knowledge gap and a compelling opportunity for future research. The experimental protocols and comparative framework provided in this guide are intended to facilitate a systematic investigation into the biological activities of **D-Altrose**, which may unveil novel therapeutic applications for this "unnatural" monosaccharide. Direct comparative studies are essential to fully understand the structure-activity relationships of these epimeric sugars and to unlock their full potential in drug development and biomedical research.

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